

# An In-depth Technical Guide to 3-Chloro-4-nitrophenol

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## Compound of Interest

Compound Name: 3-Chloro-4-nitrophenol

Cat. No.: B188101

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **3-Chloro-4-nitrophenol** (CAS No. 491-11-2), a key chemical intermediate. It covers its chemical properties, synthesis protocols, applications in research and development, and safety information, presented in a format tailored for scientific and technical audiences.

## Chemical Identity and Structure

**3-Chloro-4-nitrophenol** is an organic compound featuring a phenol ring substituted with a chlorine atom at the meta-position and a nitro group at the para-position relative to the hydroxyl group.<sup>[1][2]</sup>

- CAS Number: 491-11-2<sup>[1][3][4][5]</sup>
- Chemical Name: **3-Chloro-4-nitrophenol**<sup>[1][3][4]</sup>
- Molecular Formula: C<sub>6</sub>H<sub>4</sub>ClNO<sub>3</sub><sup>[1][3][4]</sup>
- Synonyms: 2-Chloro-4-hydroxynitrobenzene, Phenol, 3-chloro-4-nitro-<sup>[1][4][6]</sup>
- Chemical Structure:
  - SMILES: C1=CC(=C(C=C1O)Cl)--INVALID-LINK--[O-]<sup>[2]</sup>

## Physicochemical Properties

The key physical and chemical properties of **3-Chloro-4-nitrophenol** are summarized in the table below. This compound presents as a yellow crystalline solid and is soluble in various organic solvents but not in water.[\[7\]](#)

Property	Value	Source
Molecular Weight	173.55 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[8]</a>
Exact Mass	172.987971 g/mol	<a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Appearance	Yellow crystalline solid	<a href="#">[7]</a>
Melting Point	120-121 °C	<a href="#">[1]</a>
Boiling Point	330.5 °C at 760 mmHg	<a href="#">[1]</a> <a href="#">[4]</a>
Density	1.6±0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Solubility	Soluble in alcohol, ether, and ketones; insoluble in water.	<a href="#">[7]</a>

## Spectroscopic Data

Spectroscopic analysis is crucial for structure elucidation and purity assessment. Comprehensive spectral data for **3-Chloro-4-nitrophenol** is available across various databases.

Spectroscopy Type	Availability
<sup>1</sup> H NMR	Data available in spectral databases. <a href="#">[6]</a>
<sup>13</sup> C NMR	Data available in spectral databases. <a href="#">[6]</a> <a href="#">[9]</a>
Infrared (IR)	Transmission and Vapor Phase IR spectra are available. <a href="#">[6]</a> <a href="#">[10]</a>
Mass Spectrometry (MS)	GC-MS data is available. <a href="#">[6]</a>
UV-Vis	Data available in spectral databases. <a href="#">[6]</a>

# Synthesis and Experimental Protocols

**3-Chloro-4-nitrophenol** is a valuable synthetic intermediate.<sup>[7]</sup> Several methods for its preparation have been documented, primarily involving the nitration of a substituted phenol.

This protocol describes a general method for the synthesis of **3-chloro-4-nitrophenol** via the nitration of 3-chlorophenol using a copper(II) nitrate catalyst.<sup>[11]</sup>

## Materials:

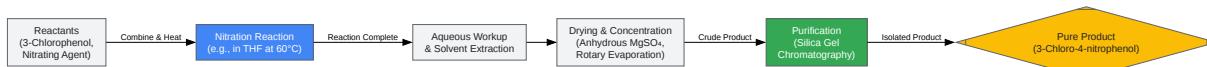
- 3-Chlorophenol
- Copper(II) nitrate trihydrate ( $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$ )
- Tetrahydrofuran (THF)
- Ethyl acetate
- Saturated saline solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

## Procedure:

- A suspension of 3-chlorophenol (1.0 eq) and  $\text{Cu}(\text{NO}_3)_2 \cdot 3\text{H}_2\text{O}$  (1.5 eq) in THF is prepared in a round-bottom flask.<sup>[11]</sup>
- The mixture is stirred magnetically or refluxed at 60 °C for several hours.<sup>[11]</sup>
- Reaction progress is monitored using thin-layer chromatography (TLC).<sup>[1]</sup>
- Upon completion, the solvent is removed under reduced pressure.<sup>[11]</sup>
- The residue is extracted with ethyl acetate (e.g., 3 x 30 mL).<sup>[11]</sup>
- The combined organic phases are washed with a saturated saline solution (5 mL), dried over anhydrous magnesium sulfate, and then concentrated under reduced pressure.<sup>[11]</sup>

- The resulting crude product is purified by column chromatography on silica gel to yield the target compound, **3-chloro-4-nitrophenol**.<sup>[11]</sup> The reported yields for this type of procedure range from 67-90%.<sup>[11]</sup>

The following diagram illustrates the general workflow for the synthesis and purification of **3-Chloro-4-nitrophenol**.



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Caption: General workflow for synthesis and purification of **3-Chloro-4-nitrophenol**.

## Applications in Research and Drug Development

**3-Chloro-4-nitrophenol** serves as a crucial building block in the synthesis of more complex molecules for various applications.

- Pharmaceutical Intermediates: It is classified as a pharmaceutical intermediate, indicating its role in the production of Active Pharmaceutical Ingredients (APIs).<sup>[12]</sup> It has been specifically used as a reactant in the synthesis of highly potent dual inhibitors for Bruton's tyrosine kinase (BTK) and Janus kinase 3 (JAK3), which are targets in immunology and oncology research.<sup>[11]</sup>
- Chemical Synthesis: Beyond pharmaceuticals, it is an important intermediate for creating pesticides and dyes.<sup>[7]</sup>
- Other Uses: Due to its antimicrobial properties, it has also been used as a wood preservative.<sup>[7]</sup>

## Safety and Handling

Proper handling of **3-Chloro-4-nitrophenol** is essential in a laboratory setting. The compound is considered hazardous, and appropriate safety precautions must be followed.

GHS Hazard Information:

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.[1][8][13]
Skin Corrosion/Irritation	H315: Causes skin irritation.[8][13]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.[8][13]
STOT, Single Exposure	H335: May cause respiratory irritation.[8][13]

Recommended Safety Precautions:

- **Handling:** Use in a well-ventilated area.[13] Avoid formation of dust and contact with skin, eyes, and clothing.[13][14] Wear suitable protective clothing, including chemical-impermeable gloves and safety glasses.[13][15]
- **First Aid:**
  - If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.[13]
  - On Skin: Wash off immediately with plenty of soap and water.[13][15]
  - In Eyes: Rinse cautiously with water for several minutes.[14][15]
  - If Swallowed: Rinse mouth and call a poison center or doctor for medical advice.[13][15]
- **Storage:** Store in a dry, sealed, and well-ventilated place.[4][13] Keep the container tightly closed.[13]
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[13][15]

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